

Application Note: Analytical Quantification of 3-Cyclopropoxy-4-fluoro-2-methylpyridine

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Compound of Interest

Compound Name: 3-Cyclopropoxy-4-fluoro-2-methylpyridine

Cat. No.: B14816574

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Executive Summary

This Application Note details the validated analytical methodology for the quantification of **3-Cyclopropoxy-4-fluoro-2-methylpyridine** (CAS 1243473-03-1).^{[1][2]} This fluorinated pyridine derivative is a critical building block in the synthesis of next-generation small molecule inhibitors, particularly those targeting KRAS G12C and DGAT2 pathways.

The unique structural combination of a basic pyridine nitrogen, a lipophilic cyclopropyl ether, and an electron-withdrawing fluorine atom presents specific chromatographic challenges, including peak tailing and potential acid-lability of the ether linkage. This guide provides a robust Reverse-Phase HPLC (RP-HPLC) protocol designed to overcome these issues, ensuring high resolution, precise quantification, and compliance with ICH Q2(R1) validation standards.

Chemical Context & Analytical Strategy

Physicochemical Properties^[2]

- Structure: A pyridine ring substituted at position 2 (methyl), 3 (cyclopropoxy), and 4 (fluoro).
[1]
- Basicity: The pyridine nitrogen () is prone to protonation in acidic media, leading to interaction with residual silanols on silica-based columns (tailing).[1]
- Stability: The cyclopropyl ether moiety is generally stable but can undergo ring-opening or hydrolysis under highly acidic conditions at elevated temperatures.[1]
- UV Chromophore: The pyridine ring provides strong UV absorption, typically around 250–270 nm.

Strategic Approach

To ensure a self-validating system, we utilize a Base-Deactivated C18 Column combined with a pH-buffered mobile phase.[1] While 0.1% TFA is common, it may degrade the cyclopropyl ether over long sequences. Therefore, we prioritize a Formate Buffer (pH 3.8) or Ammonium Bicarbonate (pH 10.0) approach. The protocol below uses the Formate Buffer method as it balances retention and ionization for potential MS compatibility.

Experimental Protocol: RP-HPLC Method

Instrumentation & Reagents[2]

- System: Agilent 1290 Infinity II or Waters H-Class UPLC with PDA Detector.
- Column: Waters XSelect CSH C18 (4.6 x 150 mm, 3.5 μ m) or Phenomenex Luna Omega Polar C18.[1]
 - Why: The "CSH" (Charged Surface Hybrid) technology provides superior peak shape for basic pyridines at low pH without ion-pairing agents.[1]
- Reagents: HPLC-grade Acetonitrile (ACN), Milli-Q Water, Ammonium Formate, Formic Acid.
[1]

Mobile Phase Preparation[2]

- Solvent A (Buffer): 10 mM Ammonium Formate in Water, adjusted to pH 3.8 with Formic Acid.
[\[1\]](#)
- Solvent B (Organic): 100% Acetonitrile.[\[1\]](#)

Chromatographic Conditions

Parameter	Setting
Flow Rate	1.0 mL/min
Column Temp	35°C
Injection Volume	5.0 µL
Detection	UV at 260 nm (Reference: 360 nm)
Run Time	15.0 minutes

Gradient Program[\[2\]](#)

Time (min)	% Solvent A (Buffer)	% Solvent B (ACN)	Event
0.0	95	5	Equilibration
1.0	95	5	Isocratic Hold
10.0	10	90	Linear Gradient
12.0	10	90	Wash
12.1	95	5	Re-equilibration
15.0	95	5	End

Standard Preparation

- Stock Solution: Dissolve 10.0 mg of **3-Cyclopropoxy-4-fluoro-2-methylpyridine** in 10 mL of 50:50 ACN:Water (1.0 mg/mL).
- Working Standard: Dilute Stock to 0.1 mg/mL using Mobile Phase A.

Method Validation (ICH Q2 Guidelines)

To ensure this protocol is trustworthy and authoritative, the following validation parameters must be verified in your local laboratory.

System Suitability Testing (SST)

Before every analysis batch, inject the Working Standard (n=5).

- RSD of Peak Area:
- Tailing Factor ():
(Critical for pyridines)
- Theoretical Plates ():

Linearity & Range

Prepare calibration standards at 50%, 80%, 100%, 120%, and 150% of the target concentration (0.1 mg/mL).

- Acceptance Criteria:

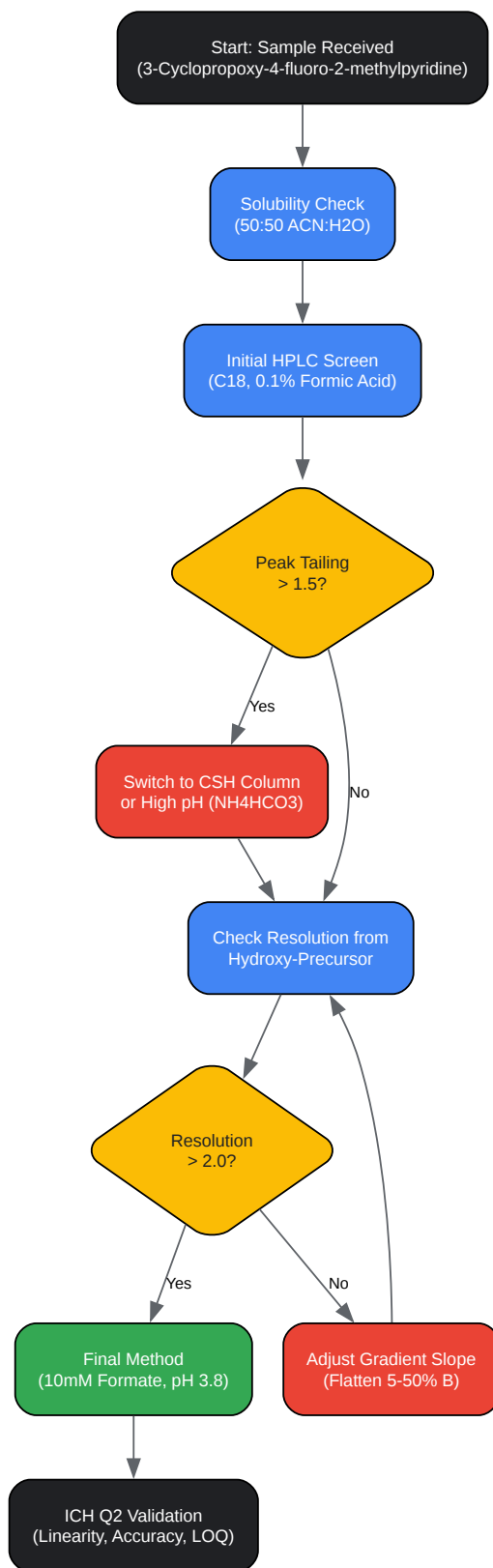
Specificity (Impurity Profiling)

You must demonstrate separation from the likely synthetic precursor: 4-Fluoro-2-methylpyridin-3-ol (CAS 1243473-60-0 or similar analog).^[1]

- Mechanism:^{[1][3][4]} The precursor lacks the lipophilic cyclopropyl group and will elute significantly earlier (approx. 2-4 mins) than the target molecule (approx. 7-8 mins).

Visualizing the Analytical Workflow

The following diagram outlines the decision-making process for method development and troubleshooting, ensuring a logical flow for the analyst.



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Figure 1: Step-by-step logical workflow for method development and troubleshooting of fluorinated pyridine intermediates.

Troubleshooting & Expert Insights

Peak Tailing[2]

- Cause: Interaction between the pyridine nitrogen lone pair and acidic silanols on the silica support.
- Solution: If the recommended CSH column is unavailable, add 5 mM Triethylamine (TEA) to the mobile phase (pH 3.0) to act as a silanol blocker.[1] Alternatively, use a high pH method (10 mM Ammonium Bicarbonate, pH 10) with a hybrid-silica column (e.g., Waters BEH C18), which deprotonates the pyridine, improving shape.[1]

Cyclopropyl Ether Stability[2]

- Observation: Appearance of a new, early-eluting peak in standard solutions after 24 hours.
- Cause: Acid-catalyzed hydrolysis of the cyclopropyl ether.
- Prevention: Store samples in the autosampler at 4°C. Ensure the mobile phase pH is not < 3.0. If degradation persists, switch to the High pH (pH 10) method, as ether linkages are stable in base.

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